

A Comprehensive Technical Guide to the Safe Handling of 4-Methylthiazole-2-carbaldehyde

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Compound of Interest

Compound Name: 4-Methylthiazole-2-carbaldehyde

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This guide provides essential safety, handling, and Material Safety Data Sheet (MSDS) information for **4-Methylthiazole-2-carbaldehyde**. The following sections detail the hazards, necessary precautions, and emergency procedures to ensure the safe use of this compound in a laboratory setting. All quantitative data is summarized for clarity, and procedural workflows are visualized to aid in rapid comprehension and implementation of safety protocols.

Section 1: Chemical Identification and Physical Properties

This section provides fundamental identification and physical characteristics of **4-Methylthiazole-2-carbaldehyde**.

Property	Value	Reference
Chemical Name	4-Methylthiazole-2-carbaldehyde	[1]
Synonyms	4-Methyl-1,3-thiazole-2-carboxaldehyde	[1]
CAS Number	13750-68-0	[1]
Molecular Formula	C ₅ H ₅ NOS	[1]
Molecular Weight	127.16 g/mol	[1]
Appearance	Not specified, likely a solid or liquid	
Boiling Point	No data available	
Melting Point	No data available	
Flash Point	Not applicable	[2]

Section 2: Hazard Identification and Classification

4-Methylthiazole-2-carbaldehyde is classified as a hazardous substance. The following table summarizes its GHS classifications and associated hazard statements.

Hazard Class	GHS Category	Hazard Statement	Pictogram
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1]
Serious Eye Irritation	Category 2A	H319: Causes serious eye irritation	[1]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction	[1]

Signal Word: Warning [\[1\]](#)

Section 3: Safe Handling and Storage

Proper handling and storage are critical to minimize the risks associated with **4-Methylthiazole-2-carbaldehyde**.

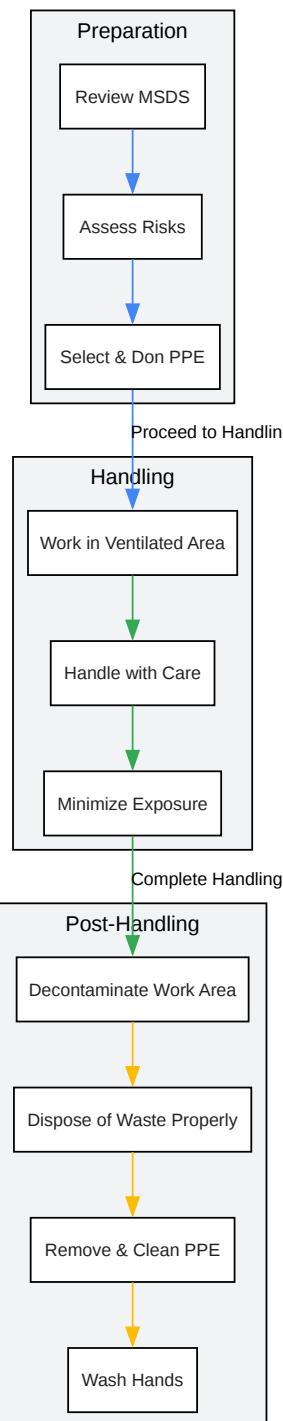
Handling Precautions

- Ventilation: Handle in a well-ventilated place.[3] Avoid the formation of dust and aerosols.[3]
- Personal Contact: Avoid contact with skin and eyes.[3]
- Hygiene: Do not eat, drink, or smoke when using this product.[3] Wash hands thoroughly after handling.[4]
- Equipment: Use non-sparking tools.[3]

Storage Conditions

- Container: Store in a tightly closed container in a dry, cool, and well-ventilated place.[3]
- Incompatibilities: Store apart from foodstuff containers or incompatible materials such as strong oxidizing agents, acids, and bases.[3][5]

A logical workflow for handling hazardous chemicals is presented below.



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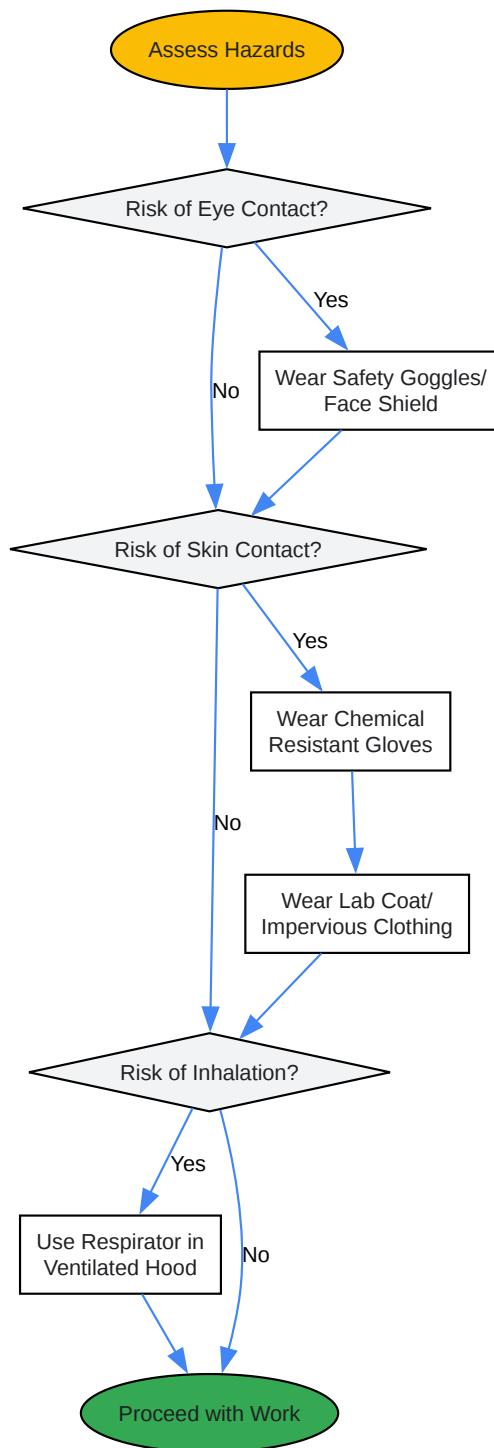
Caption: General Laboratory Chemical Handling Workflow.

Section 4: Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **4-Methylthiazole-2-carbaldehyde**.

Protection Type	Specification	Reference
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US).	[3][6]
Skin Protection	Wear fire/flame resistant and impervious clothing. Handle with gloves that have been inspected prior to use.	[3][6]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator.	[3][6]

The following diagram illustrates the selection process for appropriate PPE.



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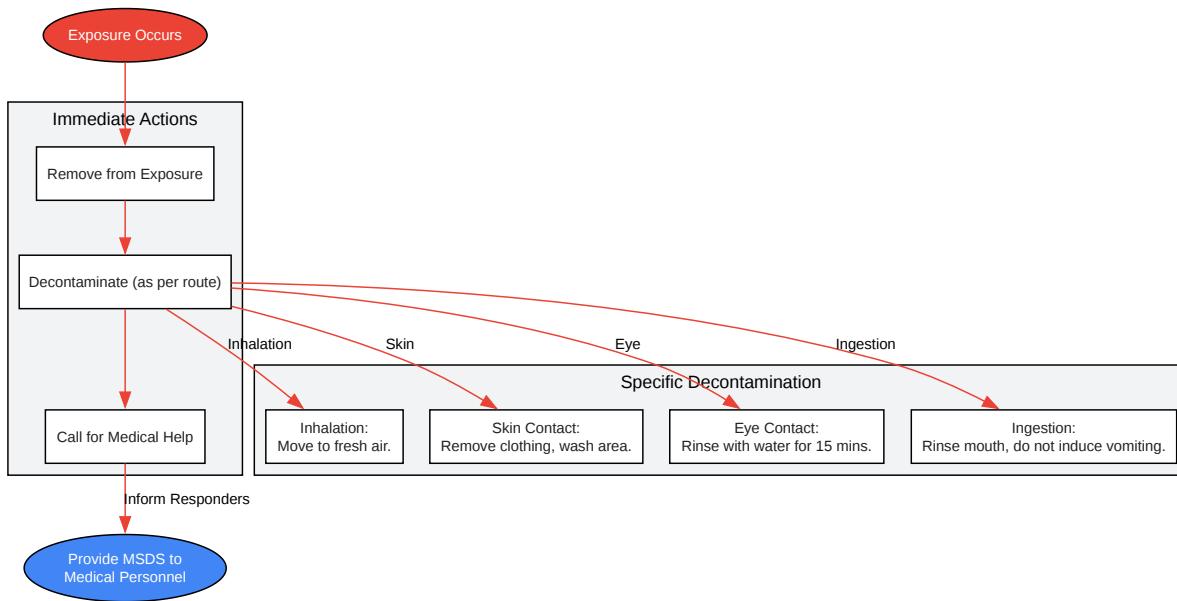
Caption: PPE Selection Logic Diagram.

Section 5: First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure	Reference
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately.	[3][6]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor.	[3][6]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.	[6]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.	[6]

An emergency first aid workflow is provided below.



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Caption: Emergency First Aid Procedure Flowchart.

Section 6: Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[6]
- Specific Hazards: Burning may produce obnoxious and toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), carbon dioxide (CO₂), and sulfur oxides.[4]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary. [6]

Section 7: Accidental Release Measures

- Personal Precautions: Ensure adequate ventilation.[4] Use personal protective equipment as required.[4] Avoid dust formation.[4]
- Environmental Precautions: Should not be released into the environment.[4]

- Containment and Cleanup: Sweep up and shovel into suitable containers for disposal.[4]
Keep in suitable, closed containers for disposal.[4]

Section 8: Toxicological and Ecological Information

- Toxicological Information:
 - Acute Toxicity: Harmful if swallowed.[1]
 - Skin Corrosion/Irritation: May cause skin irritation.[7]
 - Serious Eye Damage/Irritation: Causes serious eye damage.[6][8]
 - Respiratory or Skin Sensitization: May cause an allergic skin reaction.[1]
- Ecological Information:
 - No data is available on toxicity to fish, daphnia, algae, or microorganisms.[6]
 - Persistence, degradability, and bioaccumulative potential have not been determined.[6]

Section 9: Disposal Considerations

- Waste Disposal: This material and its container must be disposed of as hazardous waste.[9]
All waste must be handled in accordance with local, state, and federal regulations.[9]
Puncture containers to prevent re-use and bury them at an authorized landfill.[9]

This guide is intended to provide a comprehensive overview of the safety and handling of **4-Methylthiazole-2-carbaldehyde** for trained professionals. Always refer to the most current and complete Material Safety Data Sheet (MSDS) provided by the supplier before use.

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